

HRMS fragmentation pattern of N-(2,4-difluorophenyl)guanidine

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Compound of Interest

Compound Name: *N*-(2,4-difluorophenyl)guanidine

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An In-Depth Guide to the High-Resolution Mass Spectrometry (HRMS) Fragmentation Pattern of **N-(2,4-difluorophenyl)guanidine** and a Comparison of Analytical Methodologies

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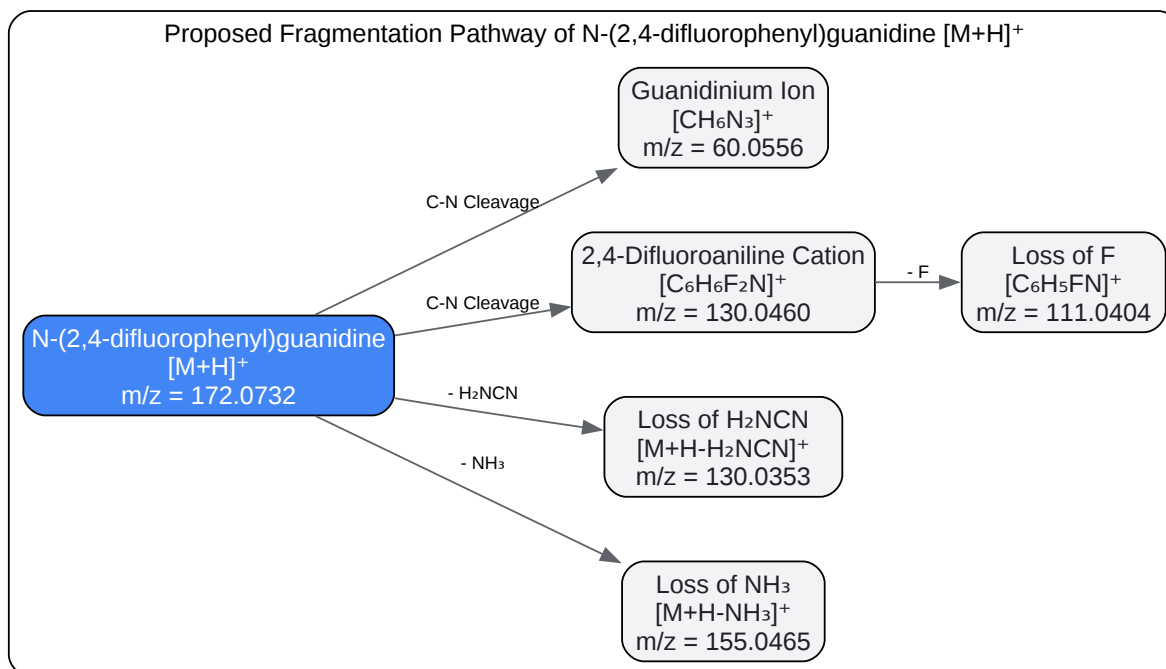
In the landscape of modern drug discovery and development, the comprehensive characterization of novel chemical entities is paramount. **N-(2,4-difluorophenyl)guanidine**, a member of the substituted arylguanidine class, represents a scaffold of significant interest due to the diverse biological activities exhibited by related compounds.^[1] This guide provides a detailed exploration of the predicted High-Resolution Mass Spectrometry (HRMS) fragmentation pattern of **N-(2,4-difluorophenyl)guanidine**. Furthermore, it offers a comparative analysis with alternative analytical techniques, furnishing researchers, scientists, and drug development professionals with the requisite knowledge for its unambiguous identification and characterization.

Proposed HRMS Fragmentation Pathway of N-(2,4-difluorophenyl)guanidine

The guanidine functional group is strongly basic and, under typical electrospray ionization (ESI) conditions in positive ion mode, will readily accept a proton to form a stable guanidinium ion. This initial protonation event is the cornerstone of the subsequent fragmentation cascade. The delocalization of the positive charge across the guanidinium moiety influences the fragmentation pathways.

The proposed fragmentation of the protonated molecule, $[M+H]^+$, is anticipated to proceed through several key pathways, primarily involving the cleavage of bonds adjacent to the charged guanidinium core. The presence of heteroatoms with non-bonding electrons, such as nitrogen, can localize the radical cation in electron ionization, significantly influencing the fragmentation pattern.^[2] While ESI is a softer ionization technique, the principles of charge-directed fragmentation remain central.

A plausible fragmentation scheme for **N-(2,4-difluorophenyl)guanidine** is depicted below. The primary fragmentation events are predicted to be the loss of neutral molecules such as ammonia (NH_3) and cyanamide (H_2NCN), as well as the cleavage of the C-N bond connecting the difluorophenyl ring to the guanidine group.



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Figure 1: Proposed ESI-HRMS fragmentation pathway for **N-(2,4-difluorophenyl)guanidine**.

The accurate mass measurements afforded by HRMS are critical in confirming the elemental composition of each fragment ion, thereby providing a high degree of confidence in the structural elucidation.

Experimental Protocol for HRMS Analysis

To validate the proposed fragmentation pattern, a systematic experimental approach is required. The following protocol outlines a robust method for the analysis of **N-(2,4-difluorophenyl)guanidine** using Liquid Chromatography coupled to High-Resolution Mass Spectrometry (LC-HRMS).

Sample and Standard Preparation

- Stock Solution (1 mg/mL): Accurately weigh approximately 1 mg of **N-(2,4-difluorophenyl)guanidine** and dissolve it in 1 mL of a suitable solvent (e.g., methanol or acetonitrile).
- Working Solution (1 µg/mL): Perform a serial dilution of the stock solution with the initial mobile phase composition to achieve a final concentration of 1 µg/mL.

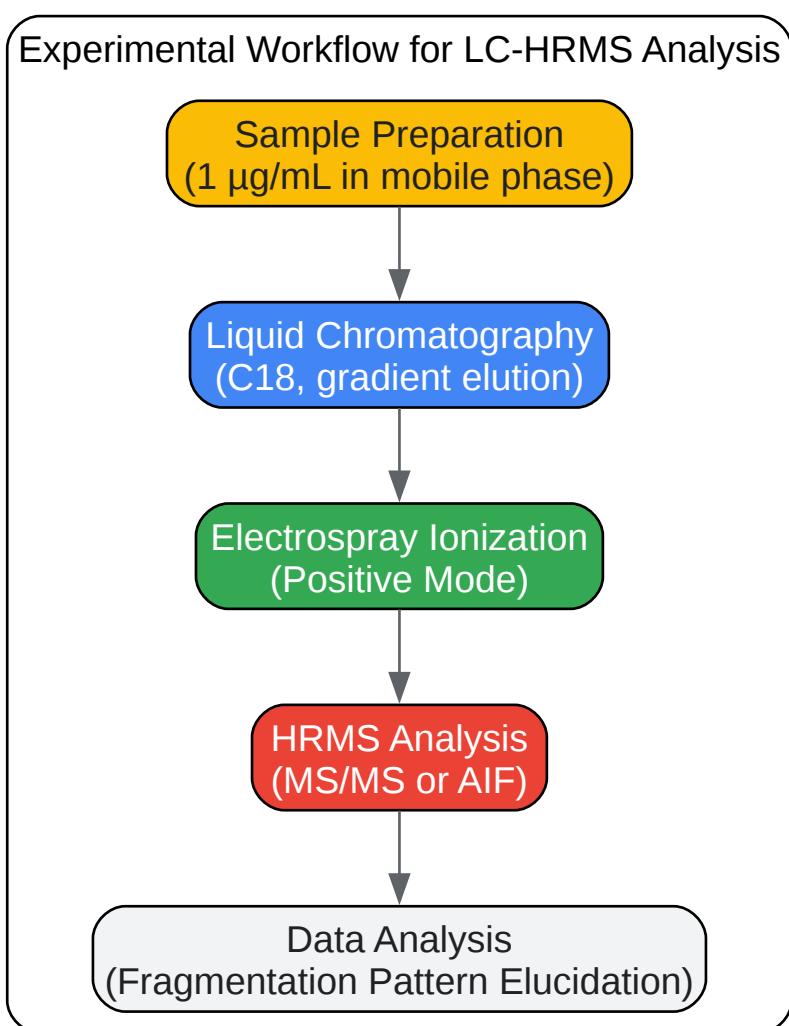
Liquid Chromatography Parameters

- Column: A reversed-phase C18 column (e.g., 2.1 mm x 50 mm, 1.8 µm particle size) is recommended for good retention and peak shape.
- Mobile Phase A: 0.1% formic acid in water.
- Mobile Phase B: 0.1% formic acid in acetonitrile.
- Gradient: A typical starting condition would be 5-95% B over 5-10 minutes, followed by a wash and re-equilibration step.
- Flow Rate: 0.3 mL/min.
- Column Temperature: 40 °C.
- Injection Volume: 2 µL.

High-Resolution Mass Spectrometry Parameters

- Ionization Source: Electrospray Ionization (ESI) in positive ion mode.
- Capillary Voltage: 3.5 kV.
- Source Temperature: 120 °C.
- Desolvation Temperature: 350 °C.
- Cone Gas Flow: 50 L/hr.

- Desolvation Gas Flow: 600 L/hr.
- Acquisition Mode: Tandem Mass Spectrometry (MS/MS) or All-Ions Fragmentation (AIF).
- Collision Energy: A ramp of collision energies (e.g., 10-40 eV) should be applied to observe both the precursor ion and a rich spectrum of fragment ions.
- Mass Range: m/z 50-500.
- Resolution: > 20,000 FWHM.



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Figure 2: A generalized experimental workflow for the LC-HRMS analysis of **N-(2,4-difluorophenyl)guanidine**.

Comparison with Alternative Analytical Techniques

While LC-HRMS is a powerful tool for the structural elucidation of compounds like **N-(2,4-difluorophenyl)guanidine**, a comprehensive characterization often involves orthogonal analytical techniques.^[3] A comparison with other common analytical methods is presented below.

Technique	Principle	Strengths	Limitations	Relevance to N-(2,4-difluorophenyl)guanidine
LC-HRMS	Separation by liquid chromatography followed by high-resolution mass analysis of ions.	High sensitivity and selectivity, provides molecular weight and structural information through fragmentation.[4]	Can be affected by matrix effects, requires expertise for data interpretation.	Ideal for identification, quantification, and structural confirmation.
NMR Spectroscopy	Nuclei in a magnetic field absorb and re-emit electromagnetic radiation at specific frequencies.	Provides detailed structural information, including connectivity of atoms.	Lower sensitivity compared to MS, requires larger sample amounts, complex spectra for some molecules.	Essential for unambiguous structure determination and confirmation of synthesis.
FTIR Spectroscopy	Measures the absorption of infrared radiation by the sample, corresponding to vibrational transitions.	Provides information about the functional groups present in the molecule.	Does not provide information on molecular weight or the connectivity of the molecule.	Useful for confirming the presence of key functional groups like N-H, C-N, and C-F bonds.
HPLC-UV	Separation by HPLC with detection based on the absorption of UV-Vis light.[5]	Robust, widely available, good for quantification.	Less specific than MS, requires the analyte to have a chromophore.	Suitable for routine purity analysis and quantification once the compound has been characterized.

Gas Chromatography-Mass Spectrometry (GC-MS)	Separation of volatile compounds by gas chromatography followed by mass analysis.	Excellent for volatile and thermally stable compounds.	Not suitable for non-volatile or thermally labile compounds like many guanidines; may require derivatization.[5]	Likely not a primary method for this compound due to its probable low volatility and high polarity.
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Data Interpretation and Scientific Integrity

The trustworthiness of the proposed fragmentation pattern relies on a self-validating system of analysis. The high mass accuracy of HRMS allows for the determination of the elemental composition of both the precursor and fragment ions. This is achieved by comparing the experimentally measured m/z values with the theoretical values, with mass errors typically below 5 ppm.

For instance, the proposed fragment at m/z 155.0465, corresponding to the loss of ammonia, can be confidently assigned the elemental formula $C_7H_5F_2N_2^+$. This level of certainty is crucial for distinguishing between isobaric interferences and genuine fragment ions, thereby ensuring the integrity of the structural elucidation. The combination of chromatographic retention time, accurate mass of the precursor ion, and the accurate masses of a series of characteristic fragment ions provides a highly specific and reliable identification of the target compound.

Conclusion

The characterization of **N-(2,4-difluorophenyl)guanidine** is effectively achieved through the application of High-Resolution Mass Spectrometry. Based on the fundamental principles of mass spectrometry and the known behavior of related compounds, a plausible fragmentation pathway has been proposed. This guide provides a comprehensive experimental protocol for the validation of this pathway using LC-HRMS. Furthermore, a comparative overview of alternative analytical techniques highlights the synergistic role of different methodologies in the complete structural elucidation of novel chemical entities. The presented workflow, grounded in scientific rigor, offers a robust framework for researchers and scientists in the pharmaceutical and chemical industries.

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